

An In-depth Technical Guide on the Thermochemical Properties of Methyl 2-phenylpropionate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-phenylpropionate

Cat. No.: B1585151

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available physical properties of **Methyl 2-phenylpropionate**. Due to a lack of specific experimental data in the current literature for its core thermochemical properties, this document outlines established experimental protocols for determining the enthalpy of formation, heat capacity, and vapor pressure, drawing upon methodologies applied to structurally similar aromatic esters.

Physicochemical Properties of Methyl 2-phenylpropionate

Methyl 2-phenylpropionate is a colorless to light yellow liquid. A summary of its known physical properties is presented below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1]
Molecular Weight	164.20 g/mol	[1]
Boiling Point	212.3 °C	[1]
Density	1.029 g/cm ³	
Flash Point	89.3 °C	
Refractive Index	1.499	

Experimental Protocols for the Determination of Thermochemical Properties

Detailed experimental methodologies for determining key thermochemical parameters are described below. These protocols are standard in the field and applicable for the characterization of **Methyl 2-phenylpropionate**.

The standard enthalpy of formation of a compound is a fundamental thermochemical property. For organic compounds like **Methyl 2-phenylpropionate**, it is typically determined using static-bomb combustion calorimetry.

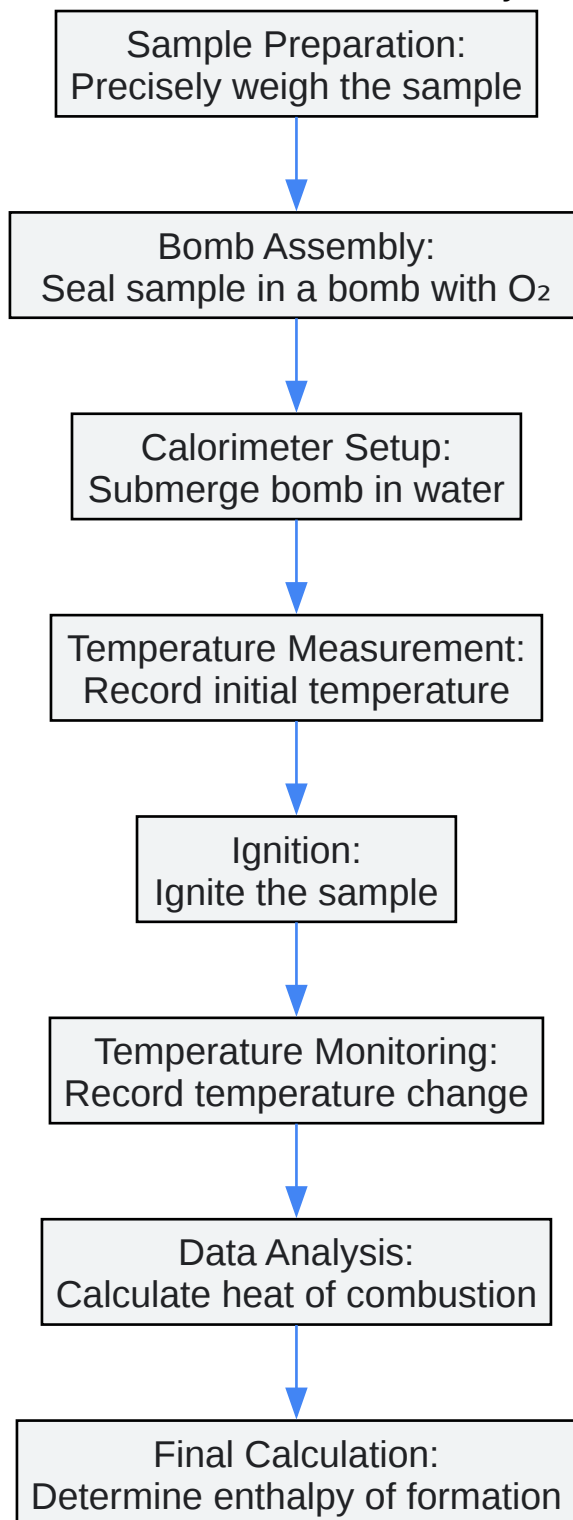
Experimental Protocol: Static-Bomb Combustion Calorimetry

- **Sample Preparation:** A precise mass of the liquid sample (**Methyl 2-phenylpropionate**) is placed in a crucible within a combustion bomb.
- **Bomb Assembly:** The bomb is sealed and pressurized with a high-purity oxygen atmosphere.
- **Calorimeter Setup:** The bomb is submerged in a known quantity of water in a well-insulated calorimeter. The initial temperature of the water is recorded with high precision.
- **Ignition:** The sample is ignited via an electrical fuse. The complete combustion of the sample releases heat, which is transferred to the surrounding water and the bomb, causing a temperature rise.

- **Temperature Measurement:** The temperature of the water is monitored until it reaches a maximum and then begins to cool.
- **Data Analysis:** The heat capacity of the calorimeter system is determined by calibrating with a substance of known heat of combustion (e.g., benzoic acid). The standard molar enthalpy of combustion is calculated from the corrected temperature rise and the heat capacity of the calorimeter.
- **Calculation of Enthalpy of Formation:** The standard molar enthalpy of formation is then derived from the standard molar enthalpy of combustion using Hess's Law, along with the known standard enthalpies of formation of the combustion products (CO_2 and H_2O).

A general workflow for this experimental procedure is outlined in the following diagram.

Workflow for a Combustion Calorimetry Experiment

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Workflow for a Combustion Calorimetry Experiment

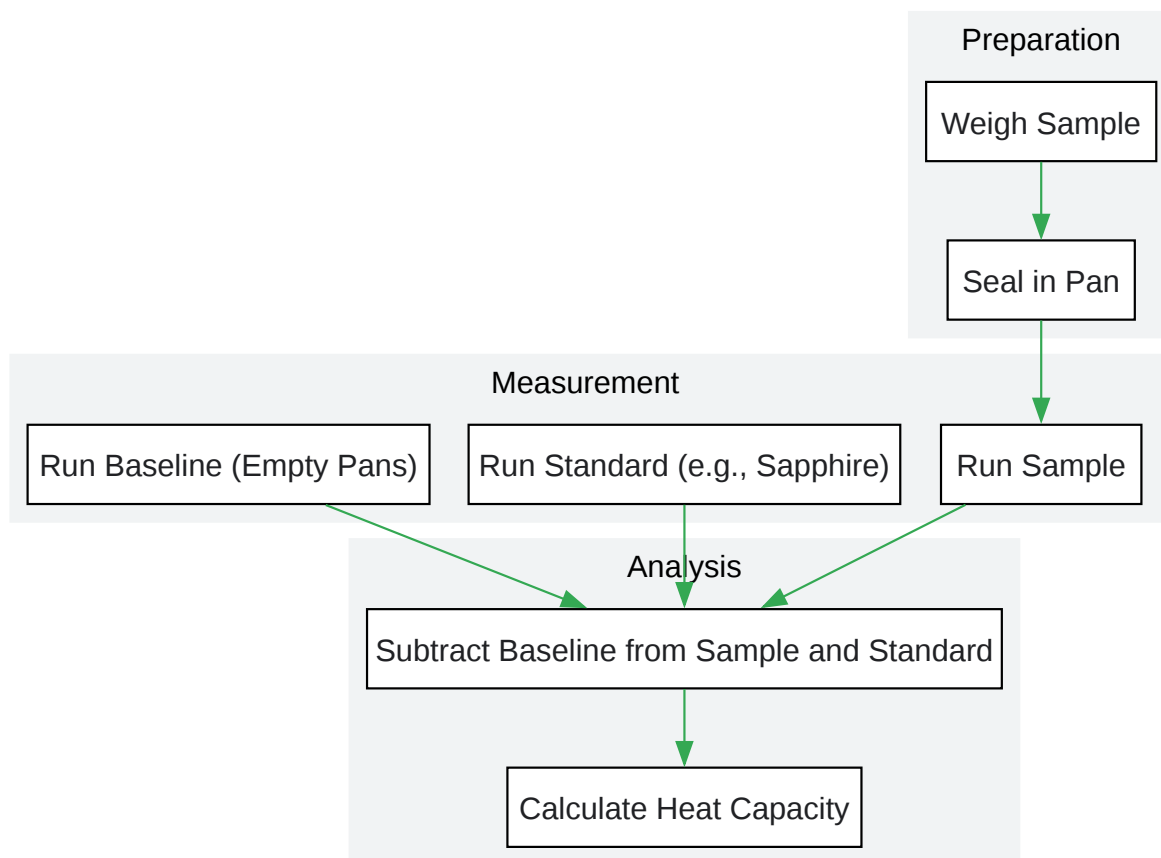
The heat capacity of a substance is the amount of heat required to raise its temperature by one degree. For liquids such as **Methyl 2-phenylpropionate**, Differential Scanning Calorimetry (DSC) is a widely used technique for its determination.

Experimental Protocol: Differential Scanning Calorimetry (DSC)

- **Sample Preparation:** A small, accurately weighed sample of **Methyl 2-phenylpropionate** is hermetically sealed in an aluminum pan. An empty, sealed pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell.
- **Temperature Program:** The DSC is programmed to heat the sample and reference pans at a constant rate over a specified temperature range.
- **Heat Flow Measurement:** The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature as they are heated.
- **Data Analysis:** The heat capacity of the sample is calculated by comparing the heat flow signal of the sample to that of a known standard (e.g., sapphire) run under the same conditions. The analysis involves subtracting the baseline (empty pan) signal from the sample signal.

The logical steps for determining heat capacity via DSC are illustrated below.

Logical Flow for DSC Heat Capacity Measurement

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Logical Flow for DSC Heat Capacity Measurement

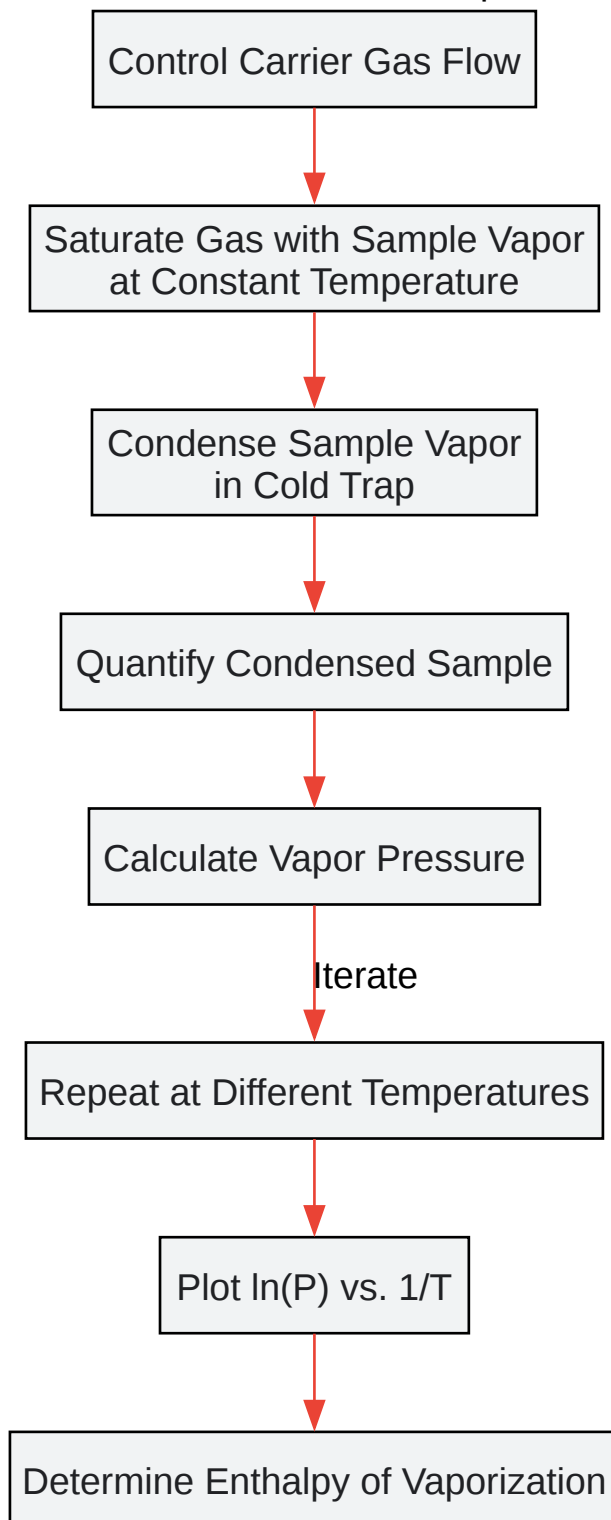
Vapor pressure is a critical property for understanding the volatility of a compound. The transpiration method is a reliable technique for measuring the vapor pressure of low-volatility substances like esters at different temperatures. The enthalpy of vaporization can then be determined from the temperature dependence of the vapor pressure using the Clausius-Clapeyron equation.

Experimental Protocol: Transpiration Method

- **Apparatus Setup:** A stream of an inert carrier gas (e.g., nitrogen) is passed at a known and controlled flow rate through a saturator containing the liquid sample (**Methyl 2-phenylpropionate**). The saturator is maintained at a constant temperature.
- **Saturation:** The carrier gas becomes saturated with the vapor of the sample.
- **Condensation:** The gas mixture is then passed through a cold trap where the vaporized sample condenses.
- **Quantification:** The amount of the condensed sample is determined gravimetrically or by other analytical methods (e.g., gas chromatography).
- **Vapor Pressure Calculation:** The partial pressure of the sample in the saturated gas stream, which is equal to its vapor pressure at the saturator temperature, is calculated from the amount of condensed sample, the total volume of the carrier gas passed, and the ideal gas law.
- **Temperature Dependence:** The experiment is repeated at several different temperatures.
- **Enthalpy of Vaporization Calculation:** The enthalpy of vaporization is determined from the slope of the plot of the natural logarithm of the vapor pressure versus the inverse of the absolute temperature ($\ln(P)$ vs. $1/T$), as described by the Clausius-Clapeyron equation.

The experimental workflow for the transpiration method is depicted in the following diagram.

Experimental Workflow of the Transpiration Method

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References

- 1. acp.copernicus.org [acp.copernicus.org]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Thermochemical Properties of Methyl 2-phenylpropionate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1585151#thermochemical-properties-of-methyl-2-phenylpropionate>]

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